

physicochemical properties of 1,2,4,5-Benzenetetramine

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Compound of Interest

Compound Name: 1,2,4,5-Benzenetetramine

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An In-depth Technical Guide on **1,2,4,5-Benzenetetramine**

Audience: Researchers, scientists, and drug development professionals.

Introduction

1,2,4,5-Benzenetetramine, a key aromatic amine, serves as a fundamental building block in various advanced scientific fields.^[1] Its structure, featuring a central benzene ring with four amine substituents, makes it a valuable precursor for the synthesis of high-performance polymers, such as polybenzimidazoles (PBIs), and conductive metal-organic frameworks (MOFs).^{[1][2]} In the realm of drug development, its tetrahydrochloride salt is recognized as a potent and selective inhibitor of Focal Adhesion Kinase (FAK), a critical regulator in cell survival and motility pathways, making it a compound of significant interest in cancer therapy research.^{[3][4]} This guide provides a comprehensive overview of its physicochemical properties, experimental protocols for its synthesis, and its mechanism of action as a therapeutic agent.

Physicochemical Properties

A thorough understanding of the physicochemical characteristics of **1,2,4,5-Benzenetetramine** and its common salt derivative, the tetrahydrochloride, is essential for its effective application.^[1] The free base is sensitive and prone to oxidation, while the tetrahydrochloride salt offers enhanced stability.^[5]

General Properties

The following table summarizes the core physicochemical data for both the free base and tetrahydrochloride forms of the compound.

Property	1,2,4,5-Benzenetetramine (Free Base)	1,2,4,5-Benzenetetramine Tetrahydrochloride
Molecular Formula	C ₆ H ₁₀ N ₄ [1][6][7]	C ₆ H ₁₄ Cl ₄ N ₄ or C ₆ H ₂ (NH ₂) ₄ ·4HCl[8][9][10][11]
Molecular Weight	138.17 g/mol [1][6][7]	284.01 g/mol [8][10][11]
Appearance	Data not available	Solid, Crystalline[1], Dark brown crystalline[12]
CAS Number	3204-61-3[6][13]	4506-66-5[3][8][11]

Thermal and Physical Properties

Property	Value (Free Base)	Value (Tetrahydrochloride)
Melting Point	274-276 °C[13]	≥300 °C (decomposes)[1][8] [10]
Boiling Point	Data not available	400.9 °C at 760 mmHg[1]
Density	1.401 g/cm ³ (Predicted)[1]	1.401 g/cm ³ [1]
Solubility	Data not available	Soluble in water[1][9]

Spectral Data

Infrared (IR) spectroscopy data from a patented synthesis method provides insight into the vibrational modes of the molecule.[14]

Spectral Data	Values
IR (KBr, cm ⁻¹)	3476.6, 3367.5, 1605.6, 1557.7, 1492.5, 1438.8, 1411.8, 1316.7, 1286.1, 1221.5, 1036.7, 827.3, 544.5[14]

Experimental Protocols

The synthesis of **1,2,4,5-Benzenetetramine** requires carefully controlled conditions to prevent oxidation and ensure a high-purity product suitable for polymerization or biological assays.[\[1\]](#)

Synthesis of 1,2,4,5-Benzenetetramine Tetrahydrochloride

A common and effective method involves a two-step process starting from 4,6-dinitro-m-dichlorobenzene.[\[1\]](#)[\[14\]](#)

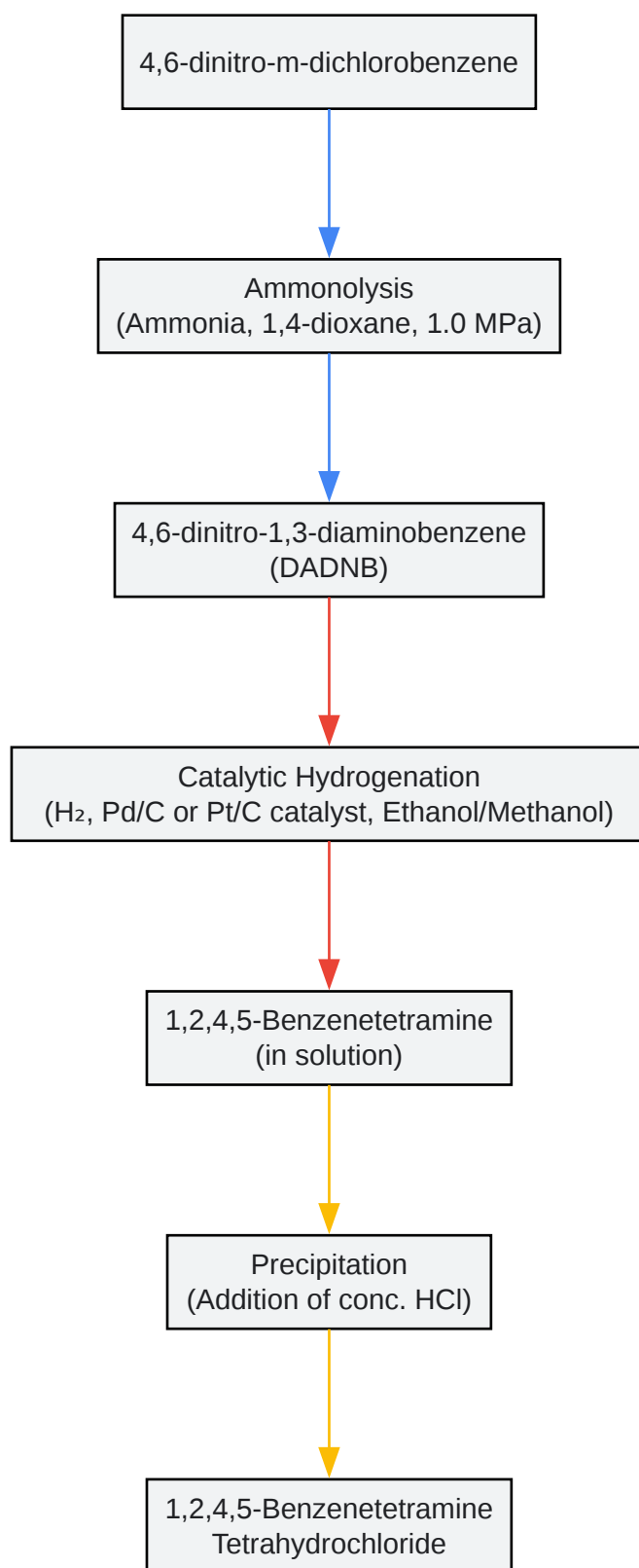
Step 1: Ammonolysis of 4,6-dinitro-m-dichlorobenzene

- Objective: To replace the chlorine atoms with amino groups.
- Procedure: 4,6-dinitro-m-dichlorobenzene is subjected to ammonolysis to yield 4,6-dinitro-1,3-diaminobenzene (DADNB).[\[1\]](#)[\[14\]](#)[\[15\]](#) The reaction is typically carried out under pressure in a solvent such as 1,4-dioxane with ammonia as the ammonolysis agent.[\[15\]](#)

Step 2: Catalytic Hydrogenation of 4,6-dinitro-1,3-diaminobenzene

- Objective: To reduce the dinitro groups to amino groups.
- Reagents & Equipment:
 - 4,6-dinitro-1,3-diaminobenzene (or 1,5-diamino-2,4-dinitrobenzene)[\[3\]](#)
 - Ethanol or Methanol (as solvent)[\[3\]](#)[\[15\]](#)
 - Palladium on carbon (Pd/C) or Platinum on carbon (Pt/C) catalyst[\[1\]](#)[\[3\]](#)[\[14\]](#)
 - Tin powder (optional, as co-catalyst)[\[3\]](#)
 - High-pressure autoclave[\[3\]](#)[\[14\]](#)
 - Hydrogen gas
 - Concentrated Hydrochloric Acid (HCl)[\[3\]](#)

- Procedure:
 - The dinitro-diamino precursor, solvent, and catalyst are added to an autoclave.^[3] The system is purged with an inert gas like nitrogen to prevent oxidation.^[3]
 - The autoclave is heated (e.g., to 70-80 °C) and pressurized with hydrogen (e.g., to 300 psi or 0.5 MPa).^{[3][14]} The reaction proceeds for several hours (e.g., 2-5.5 hours).^{[3][14]}
 - Upon completion, the reaction mixture is filtered to remove the catalyst.^[3]
 - Concentrated HCl is added to the filtrate to precipitate the **1,2,4,5-Benzenetetramine** as its tetrahydrochloride salt.^{[3][15]}
 - The solid product is collected by filtration, washed with HCl and ethanol, and dried under vacuum.^[3] This method can yield a product with a purity of over 99% and a total yield of approximately 80%.^{[3][15]}



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Caption: General workflow for the synthesis of **1,2,4,5-Benzenetetramine** Tetrahydrochloride.

Purification

For applications requiring exceptionally high purity, further purification can be achieved.

- Procedure: **1,2,4,5-Benzenetetramine** tetrahydrochloride can be recrystallized from an aqueous solution by the addition of concentrated hydrochloric acid.[\[3\]](#)

Role in Drug Development: FAK Inhibition

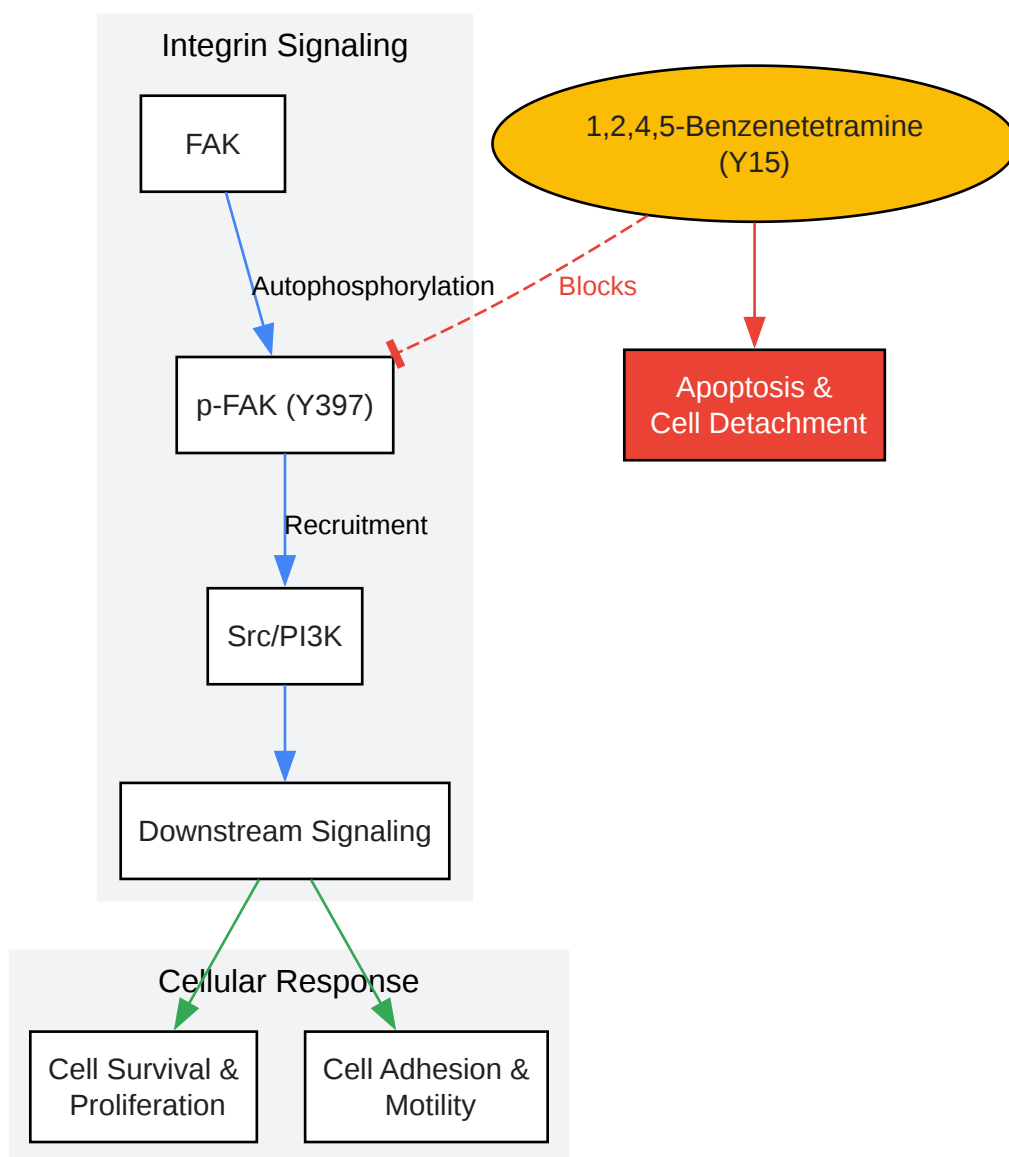
1,2,4,5-Benzenetetramine tetrahydrochloride, also known as FAK Inhibitor 14 or Y15, is a cell-permeable, selective inhibitor of Focal Adhesion Kinase (FAK).[\[3\]](#)[\[16\]](#) FAK is a non-receptor kinase that is frequently overexpressed in various human tumors and plays a crucial role in regulating integrin signaling pathways responsible for cell survival, proliferation, and motility.[\[3\]](#)[\[4\]](#)[\[17\]](#)

Mechanism of Action

The primary mechanism of FAK activation involves autophosphorylation at the tyrosine 397 (Y397) residue.[\[3\]](#)[\[4\]](#) This phosphorylation event creates a high-affinity binding site for the SH2 domain of Src family kinases and PI3 kinase, initiating downstream signaling cascades that promote cancer progression.[\[3\]](#)

1,2,4,5-Benzenetetramine (Y15) directly targets and blocks the phosphorylation of Y397-FAK.[\[3\]](#)[\[4\]](#) By preventing this initial autophosphorylation step, it effectively disrupts the entire signaling cascade. This inhibition leads to several anti-tumor effects:

- Inhibition of Cell Adhesion and Increased Detachment: Blocking FAK signaling disrupts the cell's ability to adhere to the extracellular matrix, leading to detachment.[\[4\]](#)[\[17\]](#)
- Induction of Apoptosis: The loss of adhesion signaling triggers programmed cell death (apoptosis) in cancer cells.[\[3\]](#)[\[17\]](#)
- Tumor Regression: In vivo studies have demonstrated that targeting the Y397 site of FAK with this inhibitor can lead to a significant decrease in tumor growth.[\[4\]](#)



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Caption: Inhibition of the FAK signaling pathway by **1,2,4,5-Benzenetetramine** (Y15).

Conclusion

1,2,4,5-Benzenetetramine is a versatile chemical compound with significant utility in both materials science and drug development.[1] Its ability to serve as a monomer for high-stability polymers and its specific function as a FAK inhibitor underscore its importance in advanced research.[1][4] The detailed protocols for its synthesis and a clear understanding of its physicochemical properties are crucial for researchers aiming to leverage this molecule in their

work. As a targeted therapeutic agent, its ability to disrupt a key signaling node in cancer cells presents a promising avenue for the development of novel oncological treatments.

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